

Essential Safety and Logistical Information for Handling Fructose-alanine-13C6

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Compound of Interest

Compound Name: Fructose-alanine-13C6

Cat. No.: B12369100

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Fructose-alanine-13C6**. The following procedures ensure safe handling and disposal of this stable isotope-labeled compound.

Hazard Assessment

Fructose-alanine-13C6 is a stable isotope-labeled compound. While the specific Safety Data Sheet (SDS) for **Fructose-alanine-13C6** is not available, an SDS for the closely related D-Fructose-13C6 indicates that the substance is not classified as hazardous according to the Globally Harmonized System (GHS).^[1] However, as with any chemical, it is essential to handle it with care in a laboratory setting. The primary considerations are to prevent contamination of the sample and to follow standard laboratory safety protocols.

Personal Protective Equipment (PPE)

The minimum required PPE for handling **Fructose-alanine-13C6** includes a lab coat, protective eyewear, long pants, and closed-toe shoes.^[2] This should be supplemented with appropriate gloves.

PPE Item	Specification	Rationale
Eye and Face Protection	Safety glasses with side shields or goggles.	Protects eyes from potential splashes or aerosols.[2][3]
Hand Protection	Disposable nitrile gloves.	Provides a barrier against incidental contact and prevents contamination of the sample. [2][4] It is recommended to change gloves frequently.[4]
Body Protection	A clean lab coat.	Protects skin and clothing from potential spills.[3][4][5]
Respiratory Protection	Not generally required under normal use with adequate ventilation.	If handling large quantities or if dust is generated, a dust respirator may be appropriate. [6]

Operational Plan: Step-by-Step Handling Procedure

This section outlines the procedural steps for the safe handling of **Fructose-alanine-13C6** from receipt to use.

- Receiving and Storage:
 - Upon receipt, inspect the container for any damage.
 - Store in a cool, dry, and well-ventilated area in its original, tightly sealed container.[7]
- Preparation:
 - Work in a clean, designated area, such as a laminar flow hood, to minimize the risk of contamination.[4]
 - Wipe down all equipment (e.g., pipettes, spatulas, weighing boats) with 70% ethanol before use.[5]
 - Don the appropriate PPE as listed in the table above.

- Weighing and Aliquoting:
 - Use a calibrated microbalance for accurate measurement.^[5]
 - Handle the solid compound carefully to avoid generating dust.
 - If preparing solutions, add the solvent to the weighed compound slowly.
- Experimental Use:
 - Keep containers closed when not in use to prevent contamination.
 - Avoid contact with skin and eyes.^[7]
 - Do not eat, drink, or smoke in the laboratory area.^{[7][8]}

Disposal Plan

Waste disposal must adhere to local, state, and federal regulations.

- Unused Product:
 - Dispose of the chemical in its original container if possible.
 - Do not mix with other waste.
 - Consult with your institution's environmental health and safety (EHS) office for specific disposal instructions.
- Contaminated Materials:
 - Dispose of contaminated lab supplies (e.g., pipette tips, gloves, weighing boats) in a designated chemical waste container.
 - Handle uncleaned containers as you would the product itself.

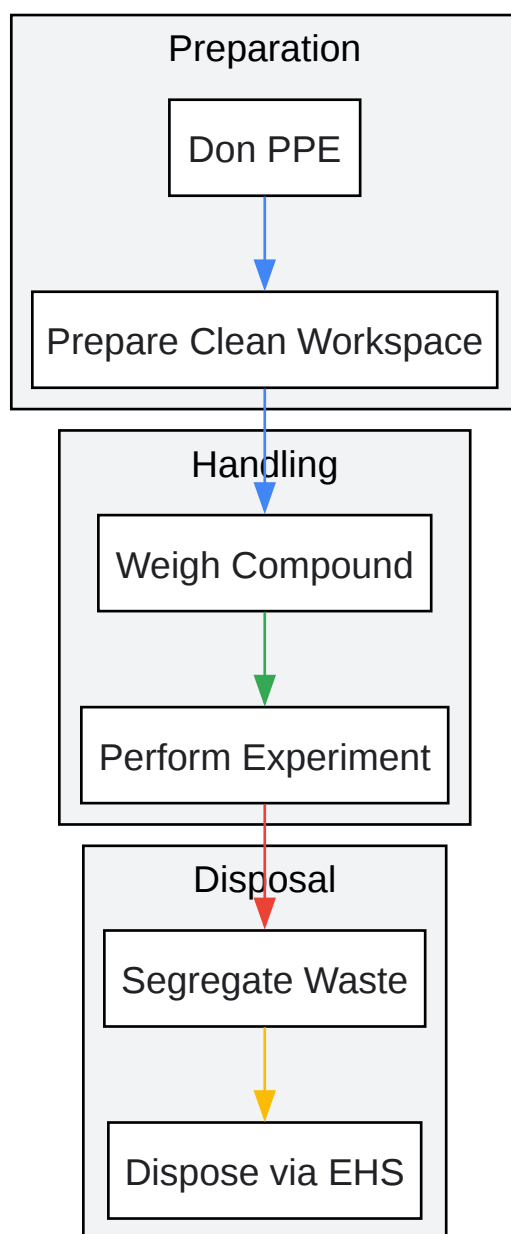
Quantitative Data Summary

The following table summarizes key quantitative data for D-Fructose, a component of the target molecule. Specific data for **Fructose-alanine-13C6** is not available, but these values provide a useful reference.

Property	Value	Source
Melting Point	103-105 °C	[7]
Molecular Weight	180.16 g/mol	[6]
Solubility	Soluble in cold water	[6]

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for handling **Fructose-alanine-13C6** in a laboratory setting.



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Caption: Workflow for Safe Handling of **Fructose-alanine-13C6**.

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